

# Application Notes and Protocols for HCy-Lyso Staining in Cultured Mammalian Cells

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HCy-Lyso

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## Introduction

**HCy-Lyso** is a specialized fluorescent probe designed for the detection of hydroxyl radicals ( $\bullet\text{OH}$ ) within the acidic environment of lysosomes in living cells.[1][2][3][4] This probe is a valuable tool for investigating cellular processes involving oxidative stress and lysosomal function, particularly in the context of ferroptosis, a form of iron-dependent regulated cell death.[2][3][4] **HCy-Lyso** operates on a "turn-on" fluorescence mechanism; it is virtually non-fluorescent until it reacts with hydroxyl radicals, leading to a significant increase in fluorescence intensity.[2][3] The morpholine moiety incorporated into its structure ensures specific targeting to lysosomes.[3][5] Its enhanced fluorescence in acidic conditions makes it particularly well-suited for studying lysosomal chemistry.[2][3][6]

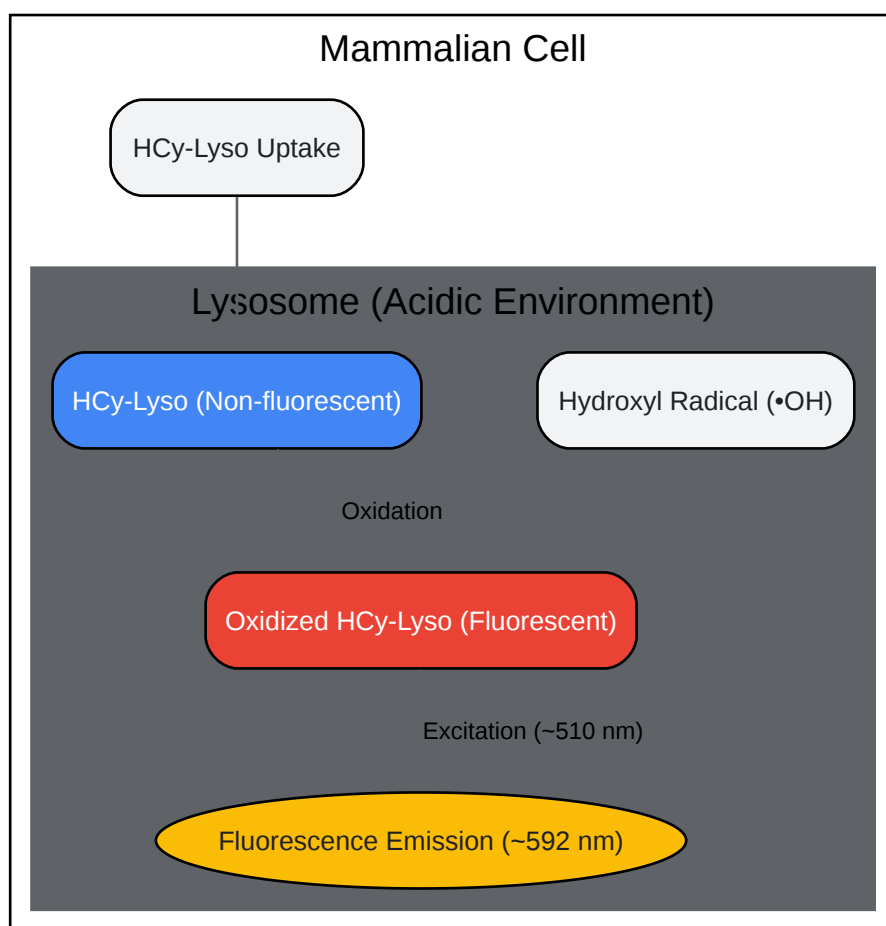
## Probe Properties and Specifications

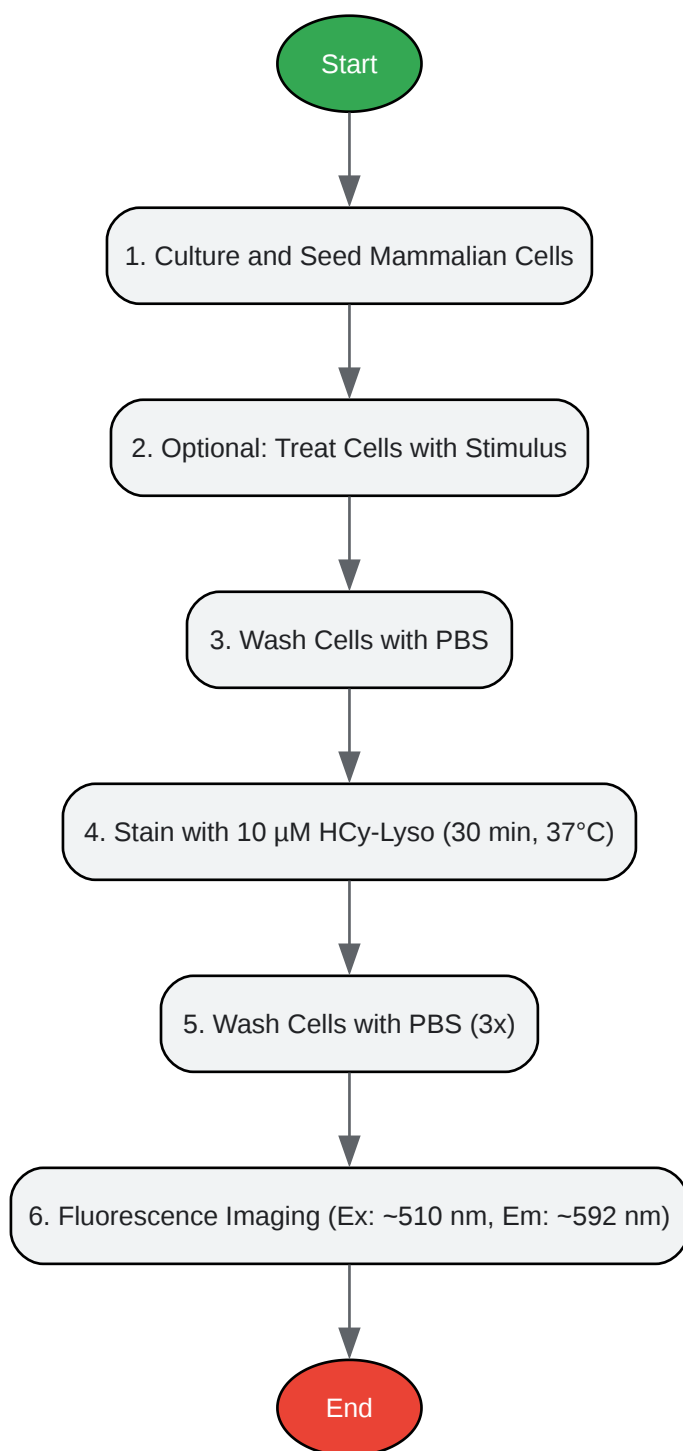
The key characteristics of the **HCy-Lyso** fluorescent probe are summarized in the table below.

Property	Value	Reference
Excitation Maximum (in low pH with •OH)	510 nm	[1]
Emission Maximum (in low pH with •OH)	592 nm	[1]
Molecular Formula	C <sub>24</sub> H <sub>30</sub> N <sub>2</sub> O	[1]
Molecular Weight	362.5 g/mol	[1]
Purity	≥98%	[1]
Solubility	Sparingly soluble in Chloroform (1-10 mg/ml)	[1]
Storage	-20°C	[1]

## Mechanism of Action

**HCy-Lyso**'s functionality is based on a specific chemical reaction with hydroxyl radicals within the acidic lumen of lysosomes. The probe consists of a hydrocyanine unit and a morpholine group. The morpholine group facilitates the accumulation of the probe within lysosomes.[3][5] In its native state, the hydrocyanine core has a small  $\pi$ -conjugation system, rendering it non-fluorescent.[3] Upon reaction with hydroxyl radicals (•OH), the hydrocyanine unit is oxidized to a cyanine group. This conversion extends the  $\pi$ -conjugation of the molecule, resulting in a significant "turn-on" fluorescent response.[2][3] This fluorescence is further enhanced in the acidic environment (pH 4.0-5.5) of the lysosomes due to the protonation of the molecule.[2][3]





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Address: 3281 E Guasti Rd

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